

# endo-tetrahydricyclopentadiene melting point and boiling point

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *endo-Tetrahydricyclopentadiene*

Cat. No.: B1210996

[Get Quote](#)

An In-depth Technical Guide to the Physicochemical Properties of **Endo-Tetrahydricyclopentadiene**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the melting and boiling points of **endo-tetrahydricyclopentadiene**, a key physical property for its application in various research and development fields. This document outlines the empirical data, the methodologies for their determination, and a logical workflow for these experimental processes.

## Physicochemical Data of Endo-Tetrahydricyclopentadiene

**Endo-tetrahydricyclopentadiene**, also known as endo-Tricyclo[5.2.1.0<sup>2,6</sup>]decane, is a saturated hydrocarbon with the molecular formula C<sub>10</sub>H<sub>16</sub>.<sup>[1]</sup> Its thermal properties are critical for handling, storage, and application in chemical synthesis and materials science.

## Quantitative Data Summary

The melting and boiling points of **endo-tetrahydricyclopentadiene** are summarized in the table below. The data is compiled from various chemical suppliers and databases.

Property	Value
Melting Point	75 - 79 °C
Boiling Point	192 °C

References: Melting Point:[1][2][3][4][5][6][7], Boiling Point:[1][2][3][5][6][7][8]

## Experimental Protocols for Determination of Melting and Boiling Points

The following sections detail the standard laboratory procedures for determining the melting and boiling points of a solid compound like **endo-tetrahydronaphthalene**.

### Melting Point Determination

The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid phase. This is a crucial indicator of purity.

Apparatus:

- Capillary tubes
- Melting point apparatus (e.g., Thiele tube with oil bath or a digital melting point device)
- Thermometer
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of dry **endo-tetrahydronaphthalene** is finely ground using a mortar and pestle. The powdered sample is then packed into a capillary tube to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in the heating block or oil bath of the melting point apparatus. The thermometer is positioned so that the bulb is level with the sample.

- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has melted into a clear liquid is recorded as the end of the melting range. For a pure substance, this range is typically narrow (0.5 - 1 °C).

## Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thiele tube or other heating bath
- Thermometer
- Beaker

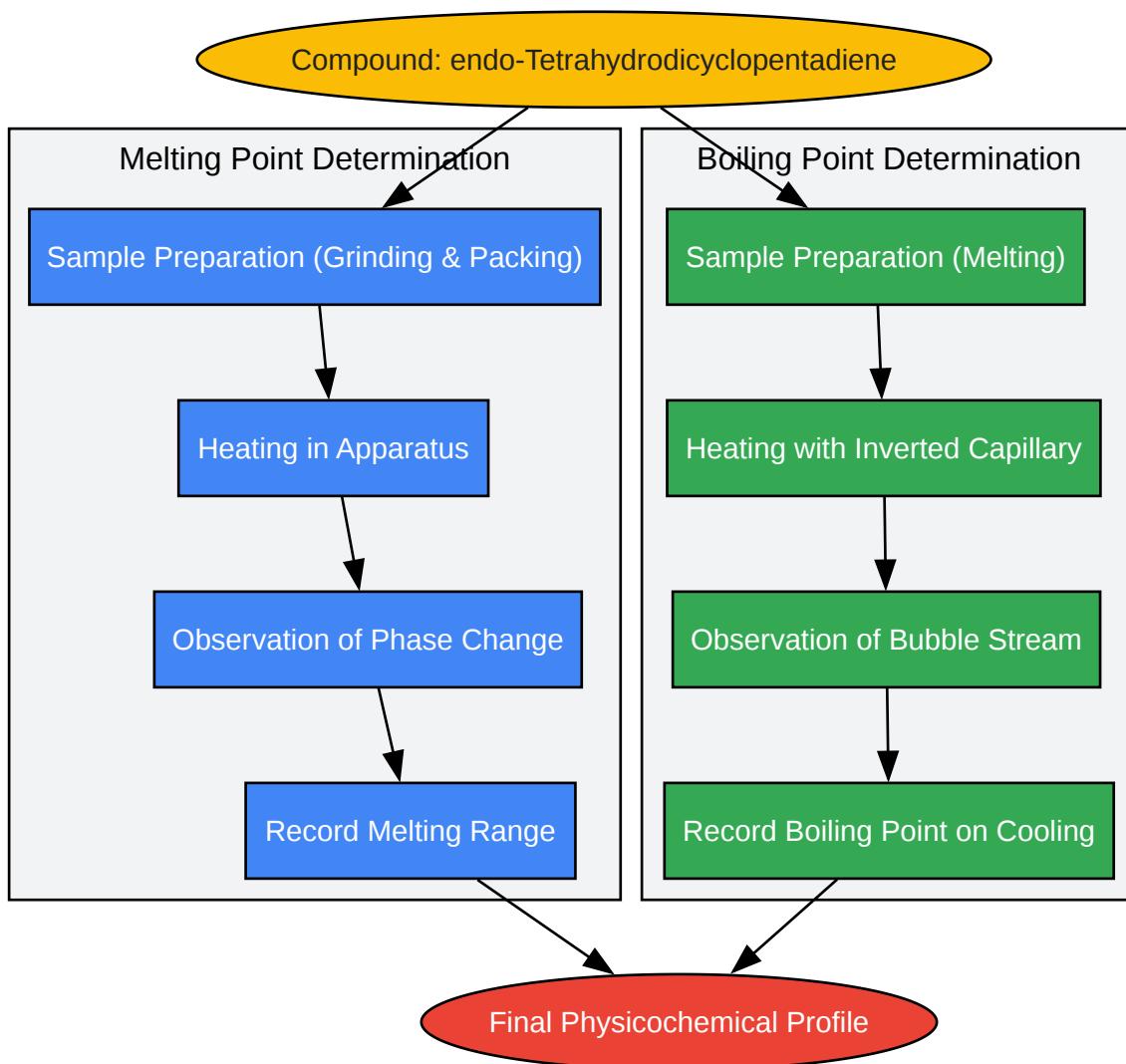
Procedure:

- Sample Preparation: A small amount (approximately 0.5 mL) of liquid sample is required. Since **endo-tetrahydrodicyclopentadiene** is a solid at room temperature, it must first be melted.
- Apparatus Setup: The melted sample is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube with the open end submerged in the liquid. The test tube is then attached to a thermometer and placed in a heating bath.
- Heating: The heating bath is gently heated. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.

- Observation: Heating is continued until a rapid and continuous stream of bubbles is observed. The heat is then removed, and the bath is allowed to cool slowly.
- Recording the Boiling Point: The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.

## Logical Workflow for Physicochemical Analysis

The following diagram illustrates the logical workflow for the experimental determination of the melting and boiling points of a chemical compound such as **endo-tetrahydrylicyclopentadiene**.



[Click to download full resolution via product page](#)

Caption: Workflow for Melting and Boiling Point Determination.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. endo-Tetrahydrocyclopentadiene | 2825-83-4 | TCI AMERICA [tcichemicals.com]
- 2. endo-Tetrahydrocyclopentadiene 97.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 3. CAS Common Chemistry [commonchemistry.cas.org]
- 4. labproinc.com [labproinc.com]
- 5. 2825-83-4 CAS MSDS (ENDO-TETRAHYDROCYCLOPENTADIENE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. endo-Tetrahydrocyclopentadiene | 2825-83-4 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 7. endo-Tetrahydrocyclopentadiene 97.0+%, TCI America 25 g | Buy Online | TCI America | Fisher Scientific [fishersci.com]
- 8. ENDO-TETRAHYDROCYCLOPENTADIENE | 2825-83-4 [chemicalbook.com]
- To cite this document: BenchChem. [endo-tetrahydrocyclopentadiene melting point and boiling point]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1210996#endo-tetrahydrocyclopentadiene-melting-point-and-boiling-point>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)